

# The Metabolic Journey of Pycnogenol®: A Technical Guide to Bioavailability and Pharmacokinetics

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## Compound of Interest

Compound Name: *Pycnogenol*

Cat. No.: *B1171443*

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This technical guide provides a comprehensive overview of the bioavailability and pharmacokinetics of **Pycnogenol®**, a standardized extract of French maritime pine bark (*Pinus pinaster* Aiton). **Pycnogenol®** is a complex mixture of polyphenols, primarily composed of procyandins (65-75%), which are biopolymers of catechin and epicatechin units.<sup>[1][2][3][4]</sup> Understanding the absorption, distribution, metabolism, and excretion (ADME) of its constituents is fundamental to elucidating its mechanisms of action and therapeutic potential.

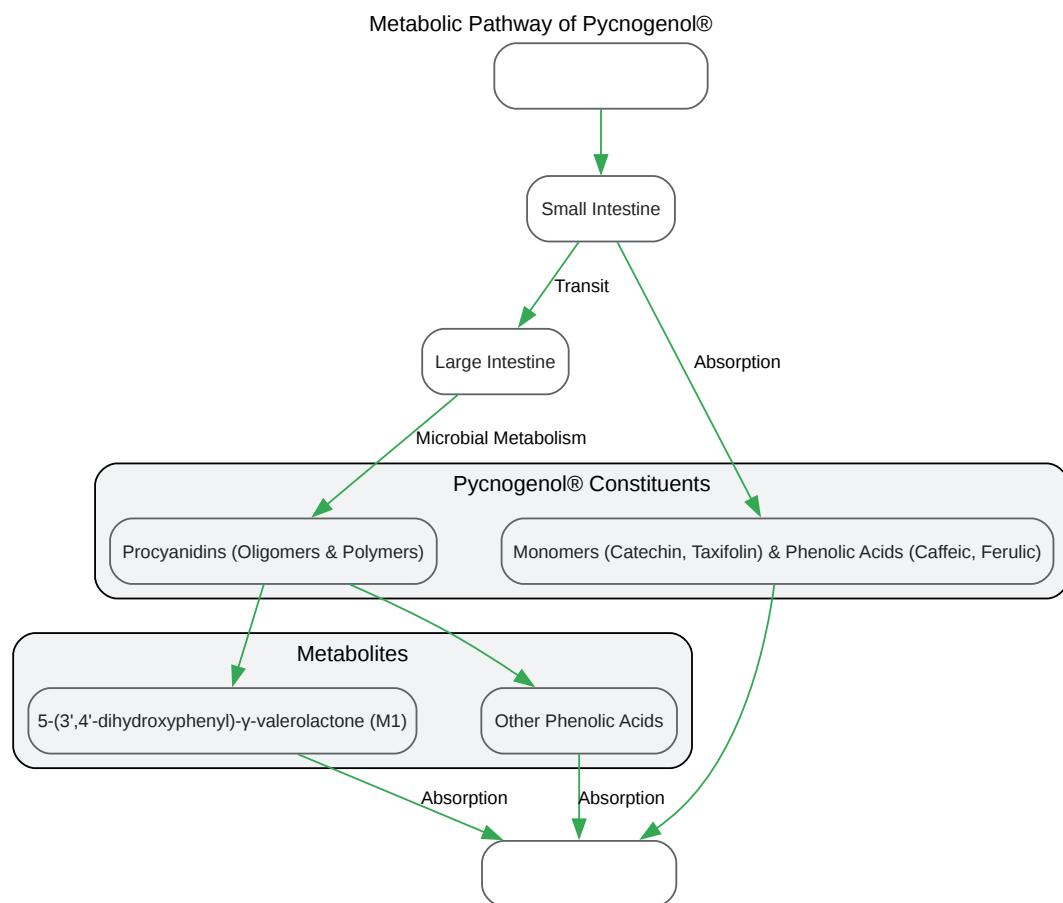
## Absorption and Bioavailability: A Two-Phase Process

The bioavailability of **Pycnogenol®** constituents follows a distinct two-phase pattern, dictated by the molecular weight of its components.

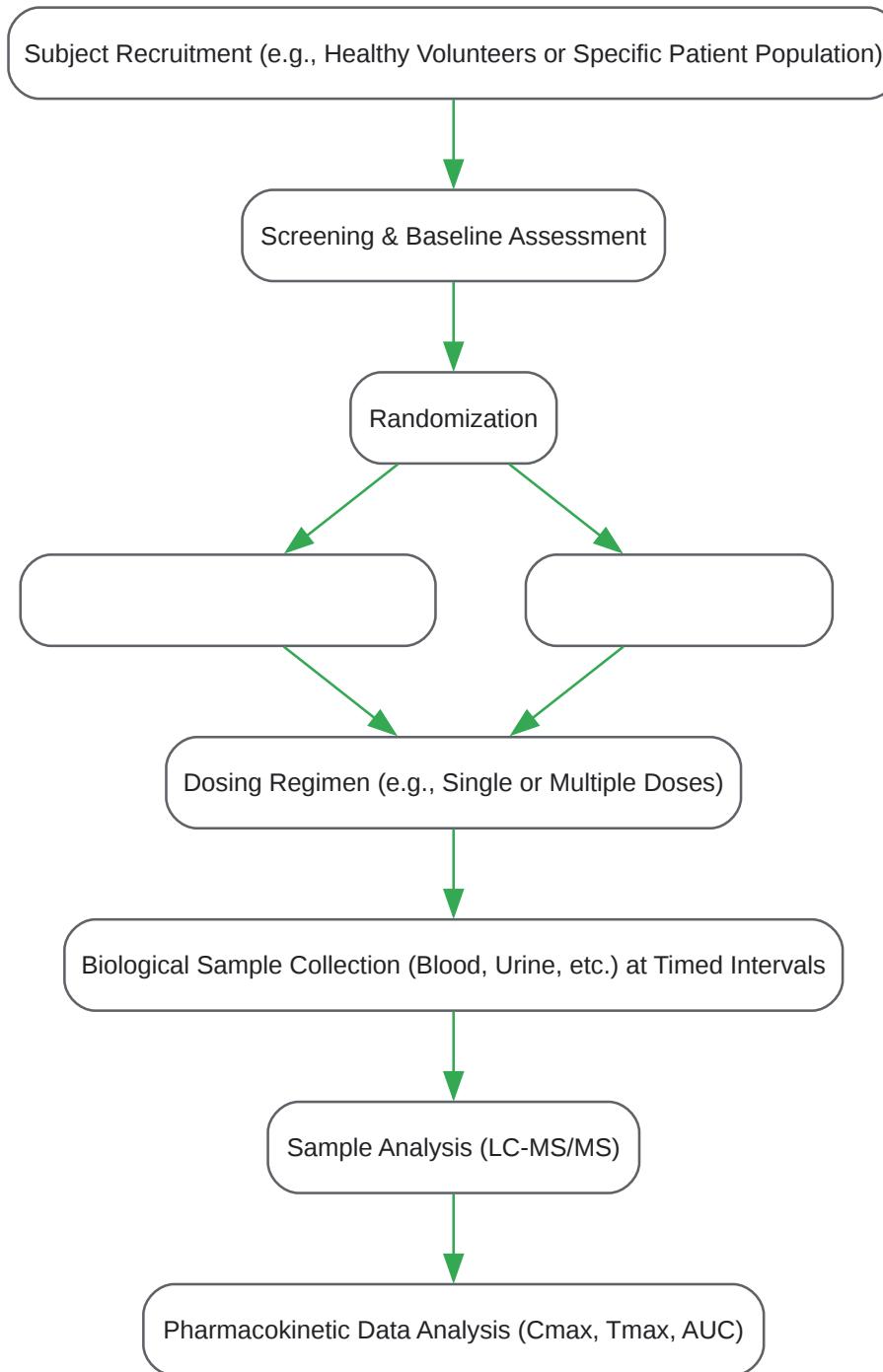
- Small Molecule Absorption: Low molecular weight compounds, including catechin, caffeic acid, ferulic acid, and taxifolin, are readily absorbed in the small intestine.<sup>[1][2][4]</sup> These molecules can be detected in the bloodstream as early as 30 minutes after oral ingestion.<sup>[5]</sup>
- Microbial Metabolism of Procyandins: The larger procyandin oligomers and polymers, which constitute the bulk of **Pycnogenol®**, are not directly absorbed in the upper gastrointestinal tract.<sup>[1][2][4][5]</sup> They transit to the colon, where they undergo extensive metabolism by the

gut microbiota. This microbial action breaks down the complex procyanolidins into smaller, absorbable phenolic acid metabolites.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#) The most significant of these metabolites is 5-(3',4'-dihydroxyphenyl)-γ-valerolactone (M1), which appears in the plasma approximately 6 to 8 hours after ingestion.[\[1\]](#)[\[5\]](#)[\[6\]](#)

The following diagram illustrates the metabolic pathway of **Pycnogenol®** from ingestion to the formation of key metabolites.



## Typical Pharmacokinetic Clinical Trial Workflow

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## References

- 1. Frontiers | Review of the pharmacokinetics of French maritime pine bark extract (Pycnogenol®) in humans [frontiersin.org]
- 2. mdpi.com [mdpi.com]
- 3. Distribution of Constituents and Metabolites of Maritime Pine Bark Extract (Pycnogenol®) into Serum, Blood Cells, and Synovial Fluid of Patients with Severe Osteoarthritis: A Randomized Controlled Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Cellular pharmacodynamic effects of Pycnogenol® in patients with severe osteoarthritis: a randomized controlled pilot study - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Review of the pharmacokinetics of French maritime pine bark extract (Pycnogenol®) in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Profiling and Distribution of Metabolites of Procyandin B2 in Mice by UPLC-DAD-ESI-IT-TOF-MSn Technique [frontiersin.org]
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